

Technical Support Center: ent-Avibactam Sodium Experiments

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Compound of Interest

Compound Name: *ent-Avibactam sodium*

Cat. No.: *B8799853*

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This technical support center provides troubleshooting guides and frequently asked questions (FAQs) for researchers, scientists, and drug development professionals working with **ent-Avibactam sodium**. The information is presented in a question-and-answer format to directly address common challenges encountered during experiments.

Disclaimer: While the focus of this guide is "**ent-Avibactam sodium**," the majority of available research and published data pertains to "Avibactam sodium," which is the (2S,5R)-enantiomer. [1][2] "**ent-Avibactam sodium**" is the enantiomer of Avibactam sodium.[2] Specific experimental data on **ent-Avibactam sodium** is limited. Therefore, the information provided below is largely based on studies with Avibactam sodium and is expected to be generally applicable to its enantiomer due to their similar chemical properties. However, researchers should be mindful of potential stereoisomer-specific differences in biological activity and interactions.[3]

Frequently Asked Questions (FAQs) & Troubleshooting Guides

Solubility and Stability

Q1: I am having trouble dissolving **ent-Avibactam sodium**. What are the recommended solvents and concentrations?

A1: **Ent-Avibactam sodium** is a water-soluble compound.^[4] For experimental purposes, it can also be dissolved in organic solvents.

- **Aqueous Solutions:** It is soluble in phosphate-buffered saline (PBS) at a pH of 7.2 to approximately 10 mg/mL. It is recommended to not store aqueous solutions for more than one day to ensure stability.
- **Organic Solvents:** **Ent-Avibactam sodium** is soluble in DMSO and dimethylformamide at approximately 5 mg/mL. When using organic solvents, it is crucial to make further dilutions in aqueous buffers or isotonic saline for biological experiments to minimize any potential physiological effects of the solvent.

Troubleshooting Tip: If you experience solubility issues, gentle warming or sonication can aid in dissolution. Always ensure the compound is fully dissolved before use to avoid inaccurate concentration calculations. For long-term storage, it is best to store the compound as a crystalline solid at -20°C.

Q2: How stable is **ent-Avibactam sodium** in solution during my experiments?

A2: The stability of Avibactam sodium in solution is dependent on the storage conditions, including temperature and the solvent used.

- **Aqueous Stability:** Avibactam sodium is stable in aqueous solution at room temperature.^[4] However, for continuous infusions in a clinical setting, studies have shown that the stability of ceftazidime-avibactam solutions can be compromised at higher temperatures (37°C), with significant degradation observed after 12 hours.^{[5][6]} For laboratory experiments, it is advisable to prepare fresh solutions daily.
- **Storage in Infusion Devices:** Studies on ceftazidime-avibactam in elastomeric infusion devices have shown that at refrigerated temperatures (2°C–8°C), avibactam degradation remains less than 5% for up to 10-14 days depending on the concentration and device.^[4] However, subsequent exposure to in-use temperatures (e.g., 32°C) accelerates degradation.^[4]

Troubleshooting Tip: To minimize degradation, prepare fresh solutions for each experiment. If solutions need to be stored, keep them at 2-8°C and for the shortest possible duration. Avoid repeated freeze-thaw cycles. When conducting temperature-sensitive assays, consider the stability of the compound at the experimental temperature.

In Vitro Susceptibility Testing (MIC Assays)

Q3: My Minimum Inhibitory Concentration (MIC) results for ent-Avibactam in combination with a β -lactam antibiotic are inconsistent. What could be the cause?

A3: Variability in MIC results can arise from several factors.

- **Methodology:** Different susceptibility testing methods (e.g., broth microdilution, disk diffusion, gradient strips) can yield variable results.[7] It is important to adhere to standardized protocols from organizations like the Clinical and Laboratory Standards Institute (CLSI) or the European Committee on Antimicrobial Susceptibility Testing (EUCAST).
- **Reagent Quality:** The quality and manufacturer of reagents, including the broth medium and the antibiotic disks or strips, can influence the outcome.[8]
- **Inoculum Preparation:** The density of the bacterial inoculum is critical for reproducible MIC results. Ensure the inoculum is prepared to the correct McFarland standard.
- **Incubation Conditions:** Time and temperature of incubation must be strictly controlled.
- **Intrinsic Variability:** Some bacterial strains may exhibit inherent variability in their susceptibility.

Troubleshooting Tip: Use a consistent and validated MIC testing method. Ensure all reagents are within their expiry dates and from a reliable source. Standardize your inoculum preparation and incubation conditions. Include quality control strains with known MIC values in each assay to monitor for variability.

Q4: What is the recommended concentration of ent-Avibactam to use in combination with a β -lactam for MIC testing?

A4: For in vitro susceptibility testing of ceftazidime-avibactam, a fixed concentration of 4 µg/mL of avibactam is commonly used.[9] This concentration has been shown to effectively categorize susceptible and resistant isolates while minimizing errors.[9] For combinations with other β-lactams like aztreonam, a similar concentration of the avibactam component is often used in experimental setups.[4]

Synergy Assays (Checkerboard)

Q5: I am setting up a checkerboard assay to evaluate the synergy between ent-Avibactam and a β-lactam. What are the key considerations?

A5: The checkerboard assay is a common method to assess antibiotic synergy. Key considerations include:

- **Drug Concentrations:** Prepare serial two-fold dilutions of each drug in a cation-adjusted Mueller-Hinton broth (CAMHB).
- **Plate Setup:** The checkerboard layout should include wells with each drug alone and in combination at various concentrations.
- **Inoculum:** A standardized bacterial inoculum is added to each well.
- **Incubation:** The plate is incubated at 35-37°C for 16-20 hours.
- **Data Analysis:** The Fractional Inhibitory Concentration (FIC) index is calculated to determine the nature of the interaction. An FIC index of ≤0.5 typically indicates synergy.[10]

Troubleshooting Tip: Accurate pipetting is crucial for reliable checkerboard results. Use calibrated pipettes and ensure proper mixing of reagents. Visual inspection of the plates should be done carefully to determine the MICs. Automated plate readers can help in standardizing the reading of results.

Quantitative Data Summary

The following tables summarize key quantitative data for Avibactam. This data can serve as a reference for experimental design involving **ent-Avibactam sodium**.

Table 1: Solubility of Avibactam Sodium

Solvent	Approximate Solubility	Reference
Water	>140 mg/mL	[11]
PBS (pH 7.2)	~10 mg/mL	
DMSO	≥30 mg/mL	[11]
Dimethylformamide	~5 mg/mL	

Table 2: Half-Maximal Inhibitory Concentration (IC₅₀) of Avibactam against various β -Lactamases

β -Lactamase	Enzyme Class	Avibactam IC ₅₀ (μ M)	Reference
CTX-M-15	A	0.017	[12]
SHV-5	A	0.041	
KPC-2	A	0.038	
TEM-1	A	0.098	
P. aeruginosa AmpC	C	0.019	
E. cloacae P99 AmpC	C	0.015	
OXA-48	D	0.13	

Experimental Protocols

Protocol 1: Broth Microdilution MIC Assay for ent-Avibactam in Combination with a β -Lactam

- Prepare Stock Solutions:
 - Dissolve the β -lactam antibiotic and **ent-Avibactam sodium** in a suitable solvent (e.g., sterile water or DMSO) to create high-concentration stock solutions.
- Prepare Drug Dilutions:

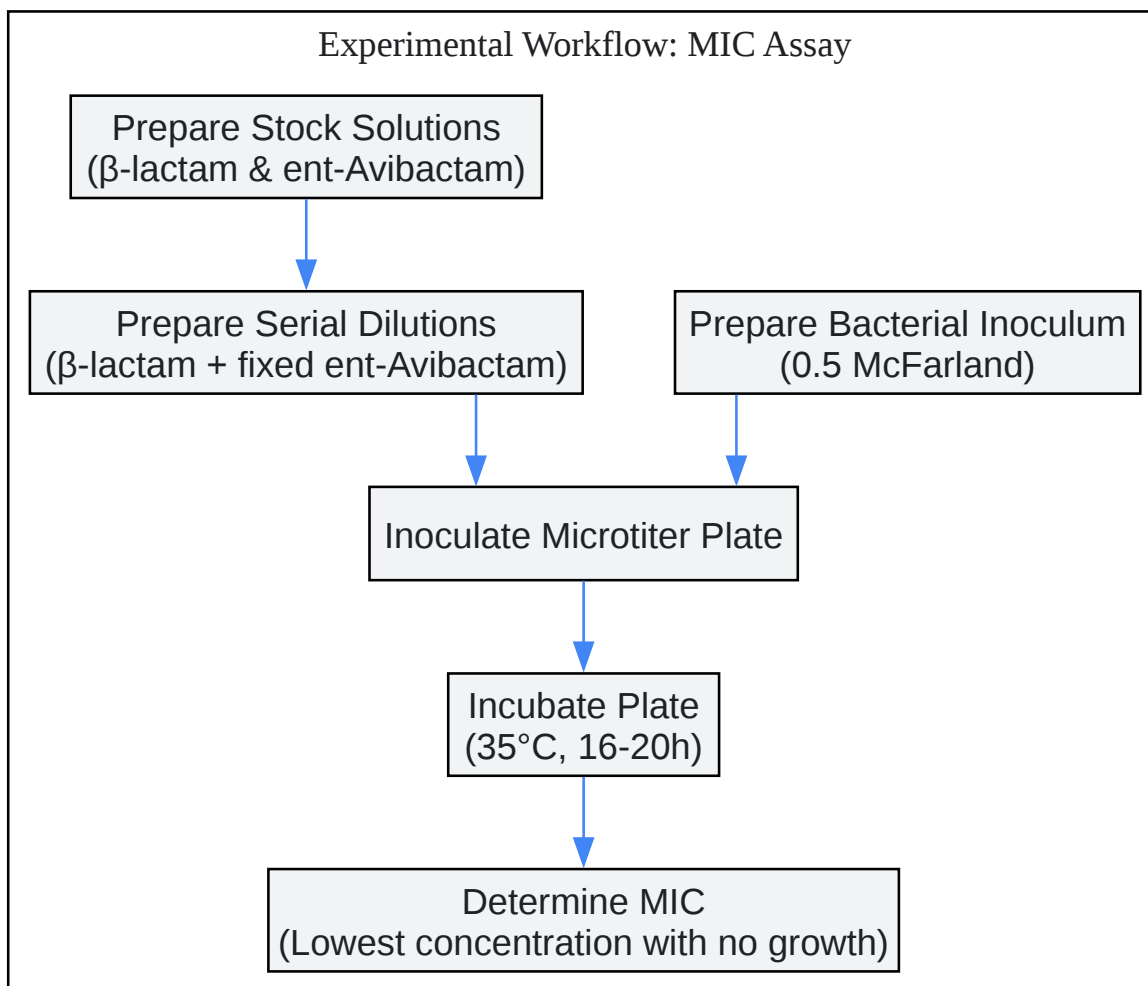
- In a 96-well microtiter plate, prepare two-fold serial dilutions of the β -lactam antibiotic in cation-adjusted Mueller-Hinton Broth (CAMHB).
- To each well containing the β -lactam dilution, add a fixed concentration of **ent-Avibactam sodium** (e.g., 4 $\mu\text{g/mL}$).
- Include control wells with the β -lactam alone, ent-Avibactam alone, and no drug (growth control).
- Prepare Bacterial Inoculum:
 - From a fresh culture plate, pick several colonies and suspend them in sterile saline or broth to match a 0.5 McFarland turbidity standard.
 - Dilute this suspension in CAMHB to achieve a final concentration of approximately 5×10^5 CFU/mL in each well of the microtiter plate.
- Inoculation and Incubation:
 - Add the prepared bacterial inoculum to each well of the microtiter plate.
 - Incubate the plate at $35 \pm 2^\circ\text{C}$ for 16-20 hours in ambient air.
- Determine MIC:
 - The MIC is the lowest concentration of the β -lactam in combination with ent-Avibactam that completely inhibits visible bacterial growth.

Protocol 2: Checkerboard Synergy Assay

- Prepare Drug Stock Solutions:
 - Prepare stock solutions of the β -lactam and **ent-Avibactam sodium** at concentrations that are a multiple of the highest concentration to be tested.
- Prepare Drug Dilutions in Plate:
 - In a 96-well plate, add CAMHB to all wells.

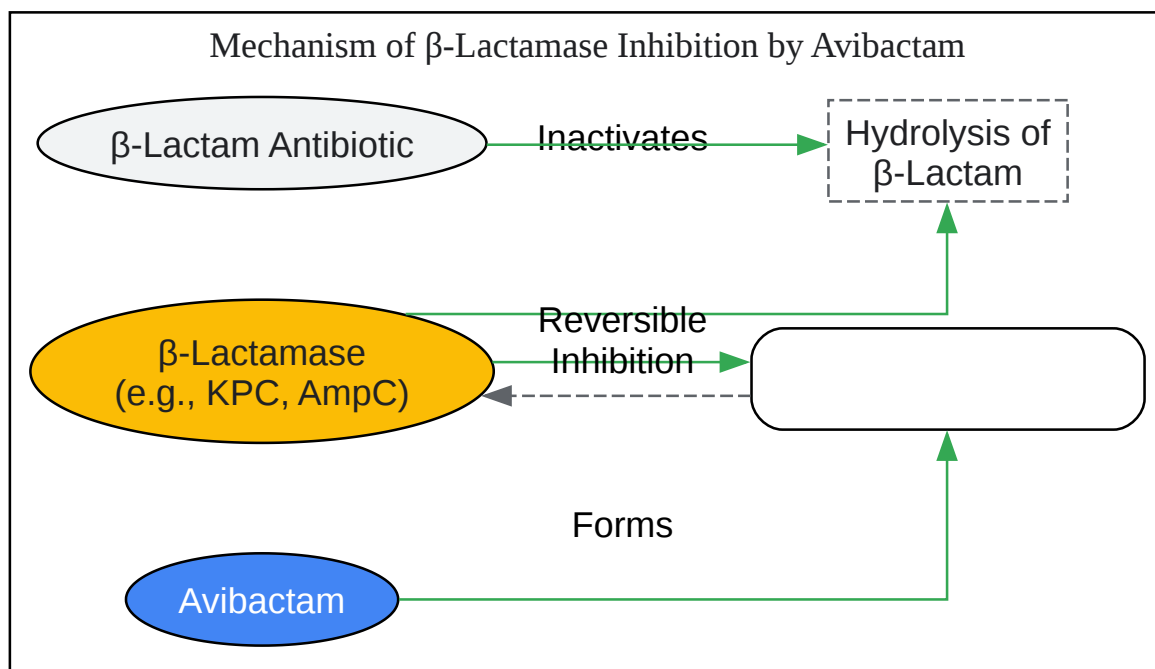
- Create serial two-fold dilutions of the β -lactam antibiotic horizontally across the plate.
- Create serial two-fold dilutions of **ent-Avibactam sodium** vertically down the plate. This will result in a matrix of wells with varying concentrations of both drugs.
- Include rows and columns with each drug alone and a well with no drugs as controls.
- Inoculation and Incubation:
 - Prepare and add the bacterial inoculum to each well as described in the MIC protocol.
 - Incubate the plate under the same conditions ($35 \pm 2^\circ\text{C}$ for 16-20 hours).
- Data Analysis:
 - Determine the MIC of each drug alone and in combination.
 - Calculate the Fractional Inhibitory Concentration (FIC) for each drug in a well showing no growth:
 - $\text{FIC of Drug A} = \text{MIC of Drug A in combination} / \text{MIC of Drug A alone}$
 - $\text{FIC of Drug B} = \text{MIC of Drug B in combination} / \text{MIC of Drug B alone}$
 - Calculate the FIC Index (FICI) for each combination: $\text{FICI} = \text{FIC of Drug A} + \text{FIC of Drug B}$.
 - Interpret the results: $\text{FICI} \leq 0.5$ indicates synergy; $0.5 < \text{FICI} \leq 4$ indicates an additive or indifferent effect; $\text{FICI} > 4$ indicates antagonism.

Visualizations



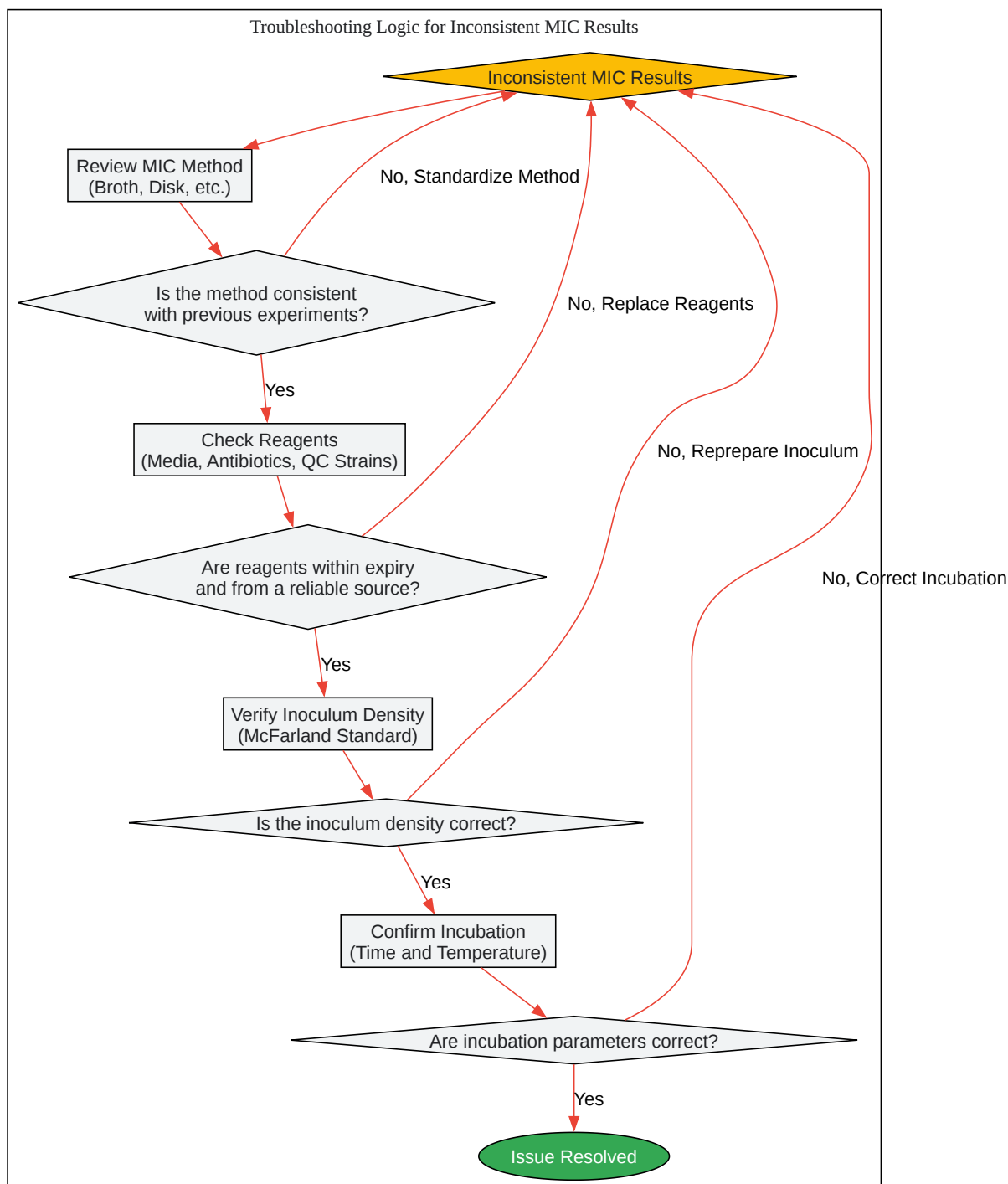
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Caption: Workflow for determining the Minimum Inhibitory Concentration (MIC).



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Caption: Simplified signaling pathway of Avibactam's inhibitory action.



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Caption: Logical workflow for troubleshooting inconsistent MIC results.

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